

Application Notes and Protocols: Dosing and Administration of R-348 in Mice

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Compound of Interest

Compound Name: R-348

Cat. No.: B1262787

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For the Attention of Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the dosing and administration of **R-348** in mice. It is critical to note that the designation "**R-348**" has been associated with at least two distinct research compounds: AG-348 (a Pyruvate Kinase Activator) and R348 (a JAK3/Syk Inhibitor). To ensure accuracy and safety in your research, it is imperative to verify the specific compound you are working with. This document presents information for both compounds, clearly delineated.

Section 1: AG-348 (Pyruvate Kinase Activator)

AG-348 is an allosteric activator of the red cell isoform of pyruvate kinase (PK-R).^[1] It is being investigated for its potential to treat hemolytic anemia in patients with pyruvate kinase deficiency.^[1] In preclinical studies involving mice, AG-348 has been shown to enhance PK-R activity and modulate red blood cell metabolism.

Data Presentation: Dosing Regimen for AG-348 in Mice

The following table summarizes the reported dosing and administration of AG-348 in C57/BL6 mice.

Parameter	Details	Reference
Route of Administration	Oral Gavage	[2] [3]
Dosage Range	1 mg/kg, 10 mg/kg, 50 mg/kg, 150 mg/kg	[2] [3]
Dosing Frequency	Twice daily (BID)	[2] [3]
Treatment Duration	7 days	[2] [3]
Vehicle	Not specified in the provided search results. Researchers should consult the manufacturer's instructions or relevant literature for an appropriate vehicle.	
Pharmacodynamic Markers	ATP levels, 2,3-diphosphoglycerate (2,3-DPG) levels, PK-R activity	[2]

Experimental Protocols

Protocol 1: Oral Gavage Administration of AG-348 in Mice

This protocol outlines the procedure for administering AG-348 to mice via oral gavage.

Materials:

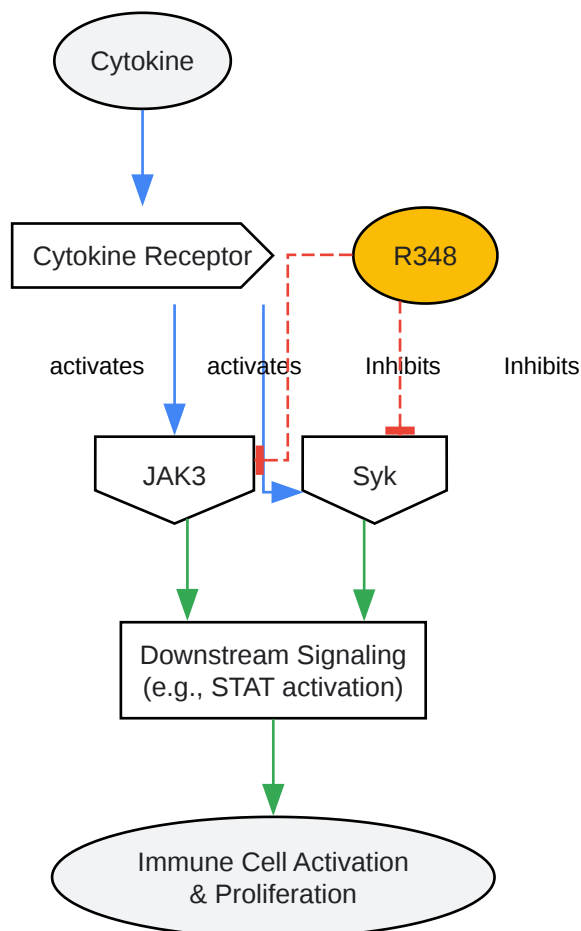
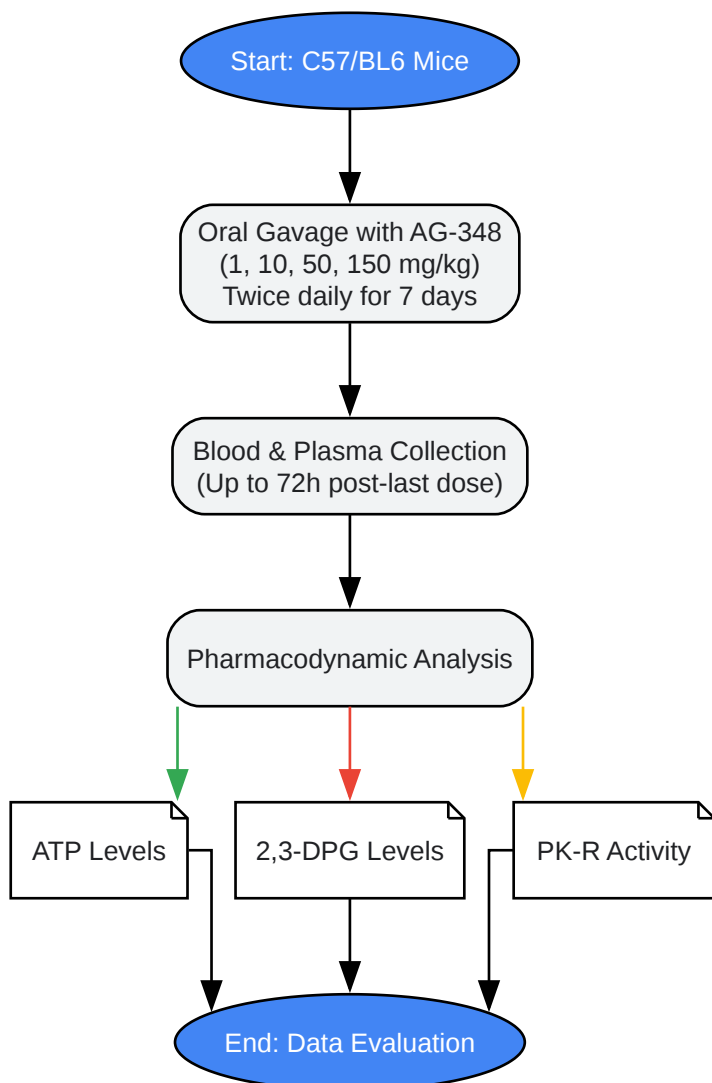
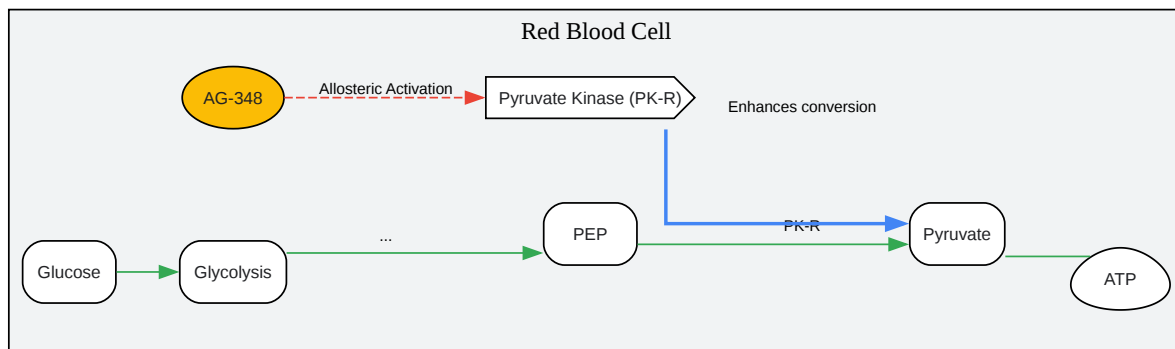
- AG-348 compound
- Appropriate vehicle
- Gavage needles (20-22 gauge, with a ball tip)
- Syringes (1 ml)
- Animal scale

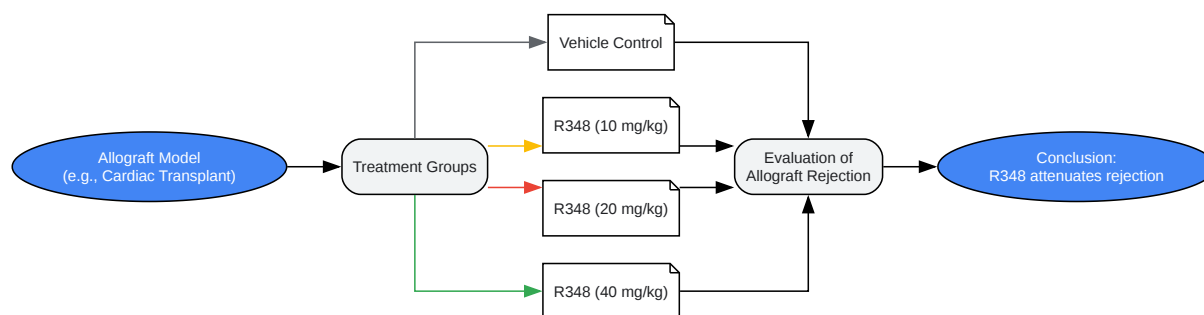
- 70% Ethanol

Procedure:

- Preparation of Dosing Solution:
 - Calculate the required amount of AG-348 and vehicle based on the desired dose and the weight of the mice.
 - Prepare the dosing solution and ensure it is homogenous.
- Animal Handling and Restraint:
 - Weigh the mouse to determine the precise volume of the dosing solution to be administered.
 - Properly restrain the mouse to ensure its safety and the accuracy of the administration.
- Gavage Administration:
 - Attach the gavage needle to the syringe filled with the dosing solution.
 - Gently insert the gavage needle into the mouse's mouth, passing it over the tongue towards the esophagus.
 - Slowly administer the solution directly into the stomach.
 - Carefully withdraw the needle.
- Post-Administration Monitoring:
 - Observe the mouse for any signs of distress or adverse reactions immediately after administration and at regular intervals.
 - Return the mouse to its cage.

Visualization: Signaling Pathway and Experimental Workflow





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References

- 1. Facebook [cancer.gov]
- 2. AG-348 enhances pyruvate kinase activity in red blood cells from patients with pyruvate kinase deficiency - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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